

# Stability and Storage of 2,4'-Dibromoacetophenone: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **2,4'-Dibromoacetophenone**

Cat. No.: **B128361**

[Get Quote](#)

For: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **2,4'-Dibromoacetophenone** (CAS No. 99-73-0). The information herein is critical for ensuring the integrity of the compound in research, development, and manufacturing, particularly when used as a pharmaceutical intermediate or analytical reagent. [1][2] This document compiles data from safety data sheets and chemical suppliers and outlines a framework for stability testing based on established regulatory guidelines.

## Compound Profile

**2,4'-Dibromoacetophenone** is a crystalline solid recognized for its role as an inhibitor of glycogen synthase kinase 3 $\beta$  (GSK3 $\beta$ ) and as a derivatization reagent for the analysis of fatty acids by HPLC.[3][4] Its chemical integrity is paramount for reproducible experimental results and the safety of downstream applications.

Table 1: Physicochemical Properties of **2,4'-Dibromoacetophenone**

Property	Value	References
CAS Number	99-73-0	<a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Formula	C <sub>8</sub> H <sub>6</sub> Br <sub>2</sub> O	<a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Molecular Weight	277.94 g/mol	<a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Appearance	Slightly yellow to beige crystalline solid	<a href="#">[3]</a> <a href="#">[7]</a>
Melting Point	107-111 °C	<a href="#">[3]</a> <a href="#">[7]</a>
Solubility	Insoluble in water. Soluble in dimethyl sulfoxide (DMSO), methanol, toluene, and ethanol.	<a href="#">[3]</a> <a href="#">[4]</a>
UV Maximum (λ <sub>max</sub> )	263 nm	<a href="#">[4]</a>

## Stability Profile and Degradation

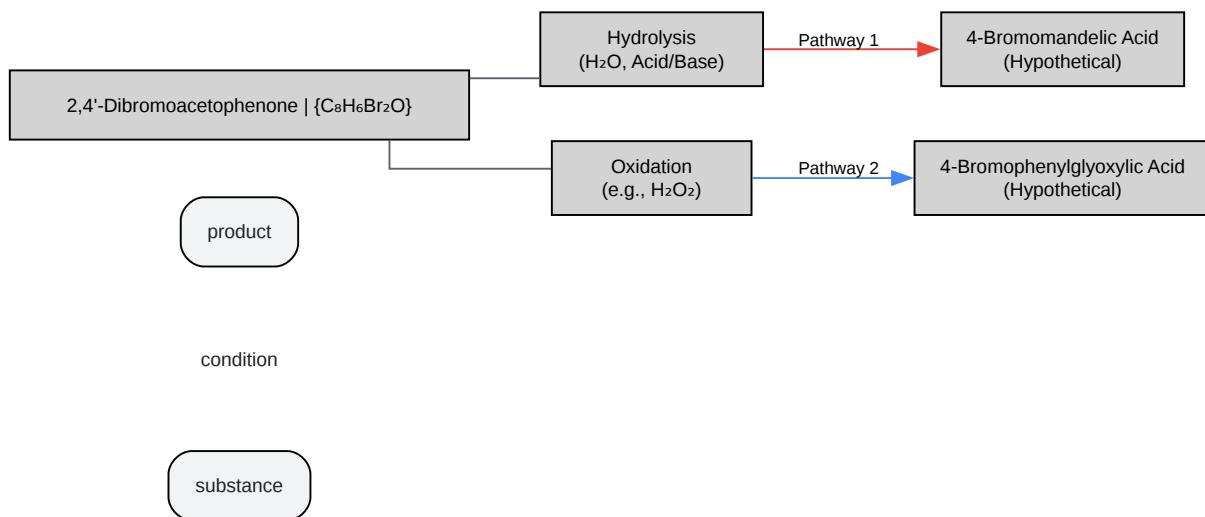
### 2.1 General Stability

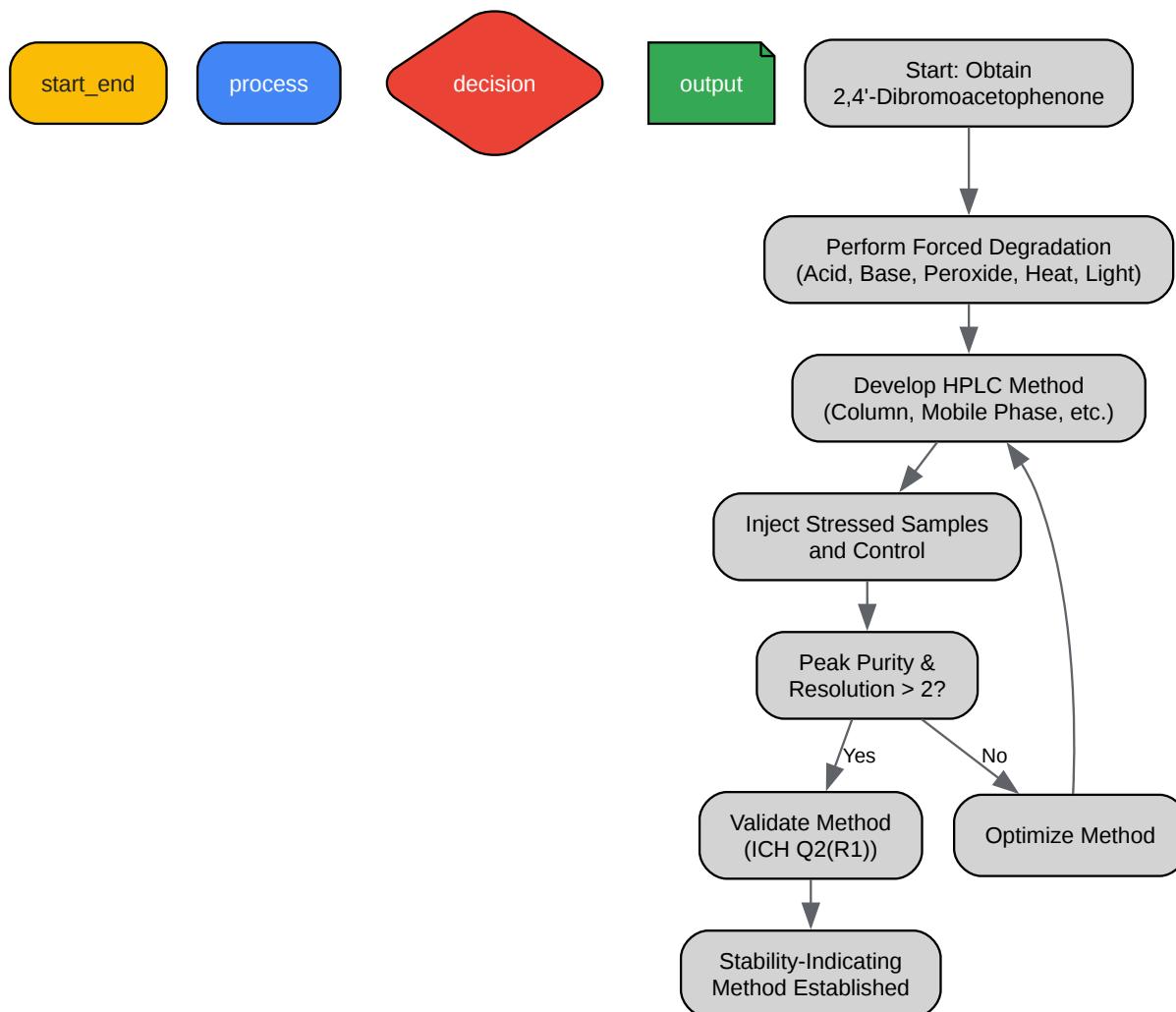
**2,4'-Dibromoacetophenone** is generally considered stable at room temperature when stored in closed containers under normal handling conditions.[\[3\]](#)[\[5\]](#)[\[10\]](#)[\[11\]](#) However, its reactivity as an  $\alpha$ -haloketone suggests potential susceptibility to degradation under specific environmental stressors.

### 2.2 Incompatibilities and Hazardous Decomposition

To maintain stability, the compound must be stored away from incompatible materials. It is known to be incompatible with strong oxidizing agents, strong bases, and strong reducing agents.[\[3\]](#)[\[10\]](#)[\[11\]](#) Exposure to high temperatures, such as in a fire, can lead to thermal decomposition, generating hazardous products including carbon monoxide, carbon dioxide, and hydrogen bromide gas.[\[5\]](#)[\[10\]](#)[\[12\]](#)

While specific, publicly available forced degradation studies on **2,4'-Dibromoacetophenone** are limited, its structure suggests potential degradation pathways under stress conditions, such as hydrolysis or nucleophilic substitution at the  $\alpha$ -bromo position.





Click to download full resolution via product page

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [scientificlabs.co.uk](http://scientificlabs.co.uk) [scientificlabs.co.uk]

- 2. researchgate.net [researchgate.net]
- 3. 2,4'-Dibromoacetophenone | 99-73-0 [chemicalbook.com]
- 4. 2,4'-Dibromoacetophenone | CAS 99-73-0 | Cayman Chemical | Biomol.com [biomol.com]
- 5. 2,4'-Dibromoacetophenone(99-73-0)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 6. 2,4'-二溴苯乙酮 >98% | Sigma-Aldrich [sigmaaldrich.com]
- 7. 2,4'-Dibromoacetophenone, 98% 250 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 8. 2',4'-Dibromoacetophenone | C8H6Br2O | CID 2303036 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. 2,4 -Dibromoacetophenone for HPLC derivatization, LiChropur , = 99.0 HPLC 99-73-0 [sigmaaldrich.com]
- 10. fishersci.com [fishersci.com]
- 11. assets.thermofisher.com [assets.thermofisher.com]
- 12. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Stability and Storage of 2,4'-Dibromoacetophenone: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b128361#stability-and-storage-conditions-for-2-4-dibromoacetophenone]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)